

Mitigating the effects of material melting and dripping in flammability tests.

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Compound of Interest

Compound Name: IGNITABILITY

Cat. No.: B1175610

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Technical Support Center: Flammability Testing

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with material melting and dripping during flammability tests.

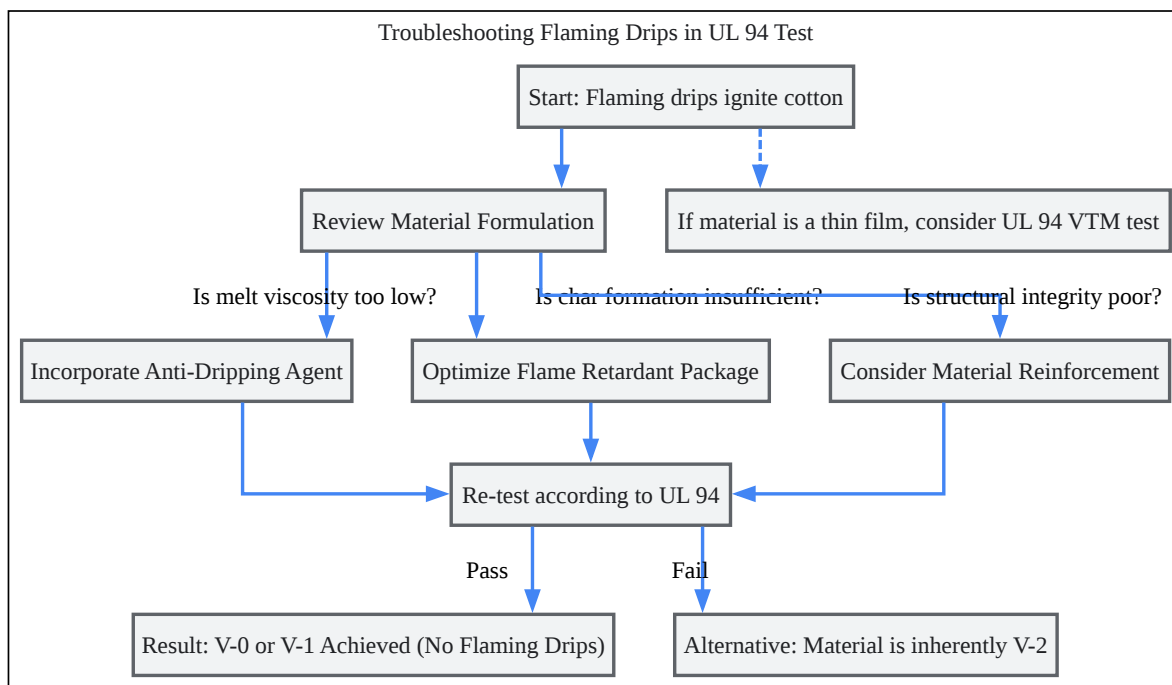
Troubleshooting Guides

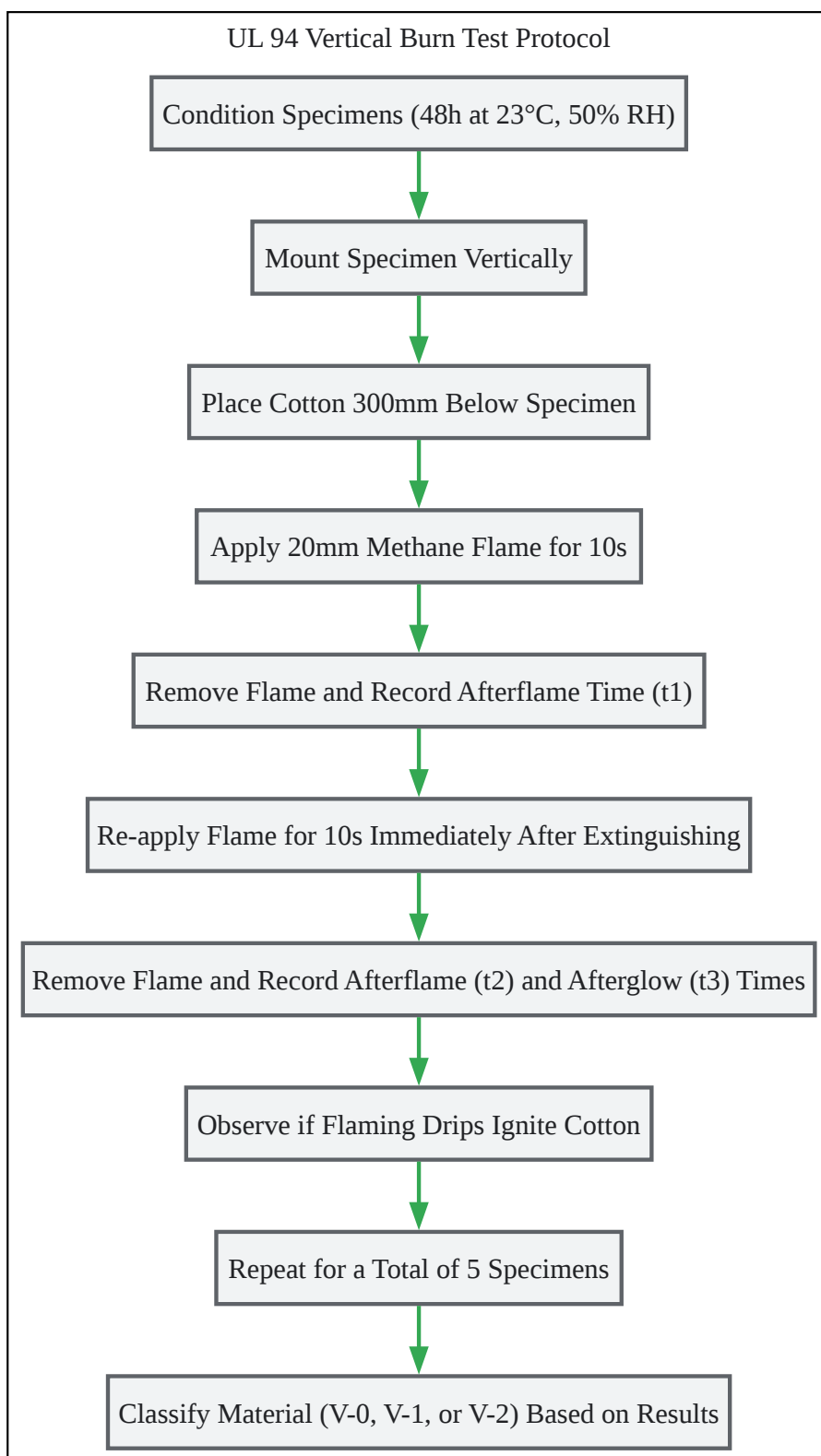
This section provides step-by-step guidance to address common problems encountered during flammability testing.

Issue: Excessive Flaming Dripping in UL 94 Vertical Burn Test Leading to V-2 Classification or Failure

Problem: Your material is dripping flaming particles that ignite the cotton indicator below, preventing a V-0 or V-1 classification.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Troubleshooting Workflow:





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References

- 1. boedeker.com [boedeker.com]
- 2. superchute.com [superchute.com]
- 3. UL-94 | Vertical Flame Test | Horizontal Flame Test - ITA Labs - ITA Labs [italabs.co.uk]
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